

# An In-depth Technical Guide to 5-Bromobenzothiazole: Molecular Weight and Formula

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## Compound of Interest

Compound Name: 5-Bromobenzothiazole

Cat. No.: B1273570

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This guide provides essential information regarding the molecular weight and chemical formula of **5-Bromobenzothiazole**, a compound of interest for researchers, scientists, and professionals in drug development.

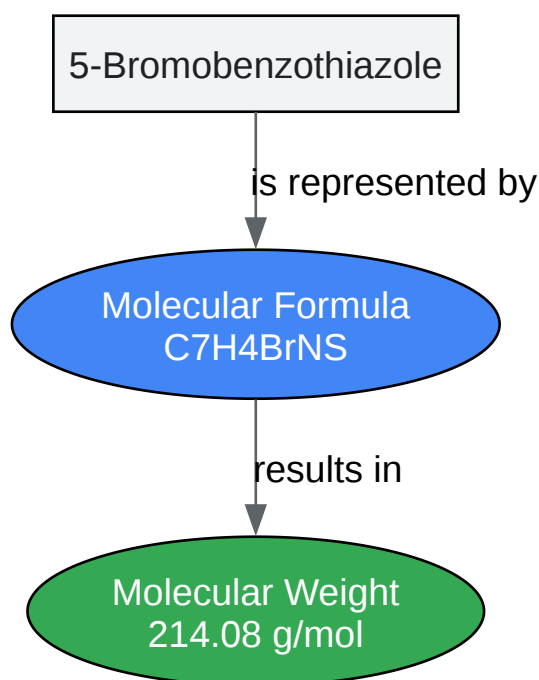
## Core Molecular Data

**5-Bromobenzothiazole** is an organic compound featuring a benzothiazole core structure substituted with a bromine atom.<sup>[1]</sup> Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C7H4BrNS <sup>[2][3]</sup>
Molecular Weight	214.08 g/mol <sup>[2][3][4]</sup>
CAS Number	768-11-6 <sup>[2][4]</sup>

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the resulting molecular weight.



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Caption: Relationship between chemical name, formula, and molecular weight.

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## References

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